

5-[4-(Methylthio)phenyl]-1H-tetrazole safety data sheet and handling

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Compound of Interest

Compound Name: 5-[4-(Methylthio)phenyl]-1H-tetrazole

Cat. No.: B160945

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An In-depth Technical Guide on the Safety and Handling of **5-[4-(Methylthio)phenyl]-1H-tetrazole**

Disclaimer: No specific Safety Data Sheet (SDS) for **5-[4-(Methylthio)phenyl]-1H-tetrazole** (CAS No. 138689-79-9) is publicly available. The following information is compiled from the SDS of structurally similar compounds, including 5-Ethylthio-1H-tetrazole and 5-Phenyl-1H-tetrazole. Researchers and drug development professionals should handle **5-[4-(Methylthio)phenyl]-1H-tetrazole** with the assumption that it possesses similar hazards to these related compounds and exercise all appropriate safety precautions.

Executive Summary

This technical guide provides a comprehensive overview of the safety and handling protocols for **5-[4-(Methylthio)phenyl]-1H-tetrazole**. Due to the absence of a specific Safety Data Sheet for this compound, this guide extrapolates potential hazards and handling recommendations from closely related tetrazole derivatives. The primary audience for this document includes researchers, scientists, and professionals in the field of drug development who may be working with this compound. The information herein covers hazard identification, protective measures, emergency procedures, and safe disposal practices. All quantitative data is presented in structured tables for clarity, and logical workflows are visualized using diagrams.

Hazard Identification and Classification

Based on the data from analogous compounds, **5-[4-(Methylthio)phenyl]-1H-tetrazole** is anticipated to be classified as a hazardous substance. The primary hazards are expected to include flammability, skin irritation, and serious eye irritation. There is also a potential risk of explosion if heated under confinement, a common characteristic of tetrazole-containing compounds.

GHS Hazard Classification (Anticipated)

The following table summarizes the anticipated GHS hazard classifications for **5-[4-(Methylthio)phenyl]-1H-tetrazole**, based on data from structurally similar compounds.

Hazard Class	Hazard Category	GHS Hazard Statement
Flammable Solids	Category 1 or 2	H228: Flammable solid
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation
---	---	EUH044: Risk of explosion if heated under confinement

Data extrapolated from the SDS of 5-Ethylthio-1H-tetrazole and 5-Phenyl-1H-tetrazole.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Toxicological Properties (Anticipated)

Quantitative toxicological data for **5-[4-(Methylthio)phenyl]-1H-tetrazole** is not available. The table below presents data for a related compound, 5-phenyl-1H-tetrazole, to provide an indication of potential toxicity.

Compound	Test	Route	Species	Value
5-Phenyl-1H-tetrazole	LD50	Oral	Mouse	1750 mg/kg

This data is for a structurally similar compound and should be used for estimation purposes only.

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel. The following protocols are recommended based on the anticipated hazards.

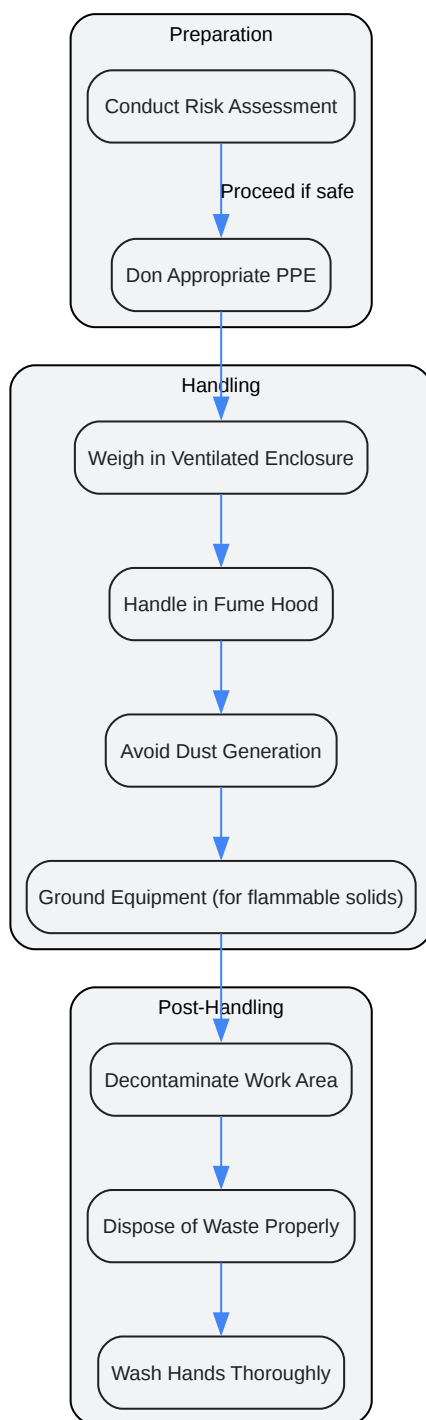
Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this compound to determine the appropriate level of personal protective equipment.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield (EN 166).
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.
Respiratory Protection	A NIOSH-approved dust mask (e.g., N95) is recommended, especially when handling the solid form where dust generation is possible. [1]

Safe Handling Workflow

The following diagram illustrates the recommended workflow for safely handling **5-[4-(Methylthio)phenyl]-1H-tetrazole** in a laboratory setting.



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Safe Handling Workflow for 5-[4-(Methylthio)phenyl]-1H-tetrazole.

Storage Conditions

Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3] The container should be tightly sealed to prevent moisture ingress. Given its potential flammability, it should be stored in a designated flammables storage cabinet.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is necessary to mitigate harm.

First Aid Measures

The following first aid measures are based on the anticipated hazards of skin and eye irritation.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]

Firefighting Measures

As a flammable solid, appropriate firefighting measures must be in place.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.

- Specific Hazards: May produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides in a fire.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

In case of a spill, the following steps should be taken:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Avoid generating dust.
- Carefully sweep up the solid material and place it into a sealed, labeled container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.

Disposal Considerations

All waste containing **5-[4-(Methylthio)phenyl]-1H-tetrazole** should be treated as hazardous waste.[1] Disposal must be in accordance with local, state, and federal regulations. Do not dispose of this material down the drain or in the regular trash.

Experimental Protocols

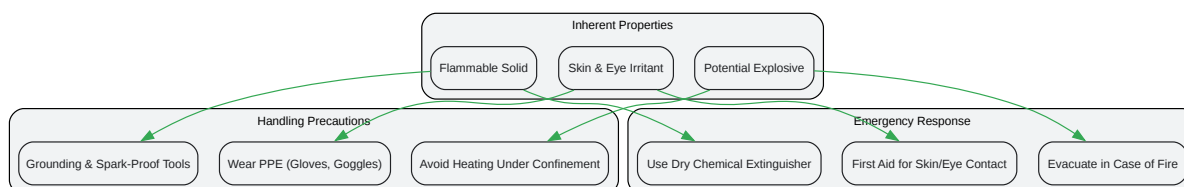
No specific experimental protocols for the synthesis or use of **5-[4-(Methylthio)phenyl]-1H-tetrazole** were found in the public domain. Researchers should develop their own protocols based on established chemical principles and conduct a thorough risk assessment before commencing any experimental work.

Signaling Pathways

There is no available information on the signaling pathways affected by **5-[4-(Methylthio)phenyl]-1H-tetrazole**.

Logical Relationships in Safety Assessment

The following diagram illustrates the logical relationship between the compound's properties and the required safety measures.



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Logical Flow from Chemical Properties to Safety Protocols.

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